

Technical Support Center: CP 461 Stability and Storage Best Practices

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Compound of Interest

Compound Name: CP 461

Cat. No.: B1669496

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For Researchers, Scientists, and Drug Development Professionals

This guide provides detailed information on the stability and proper storage of the apoptotic antineoplastic agent **CP 461** (also known as OSI-461; CAS Number: 227619-96-7). Adhering to these best practices is crucial for ensuring the compound's integrity and obtaining reliable and reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **CP 461**?

A1: For optimal stability, solid **CP 461** should be stored under specific temperature conditions. For short-term storage, 0°C is recommended. For long-term storage, the compound should be kept at -20°C.^[1]

Q2: How should I store solutions of **CP 461**?

A2: **CP 461** is soluble in dimethyl sulfoxide (DMSO).^[1] Once dissolved, it is recommended to store the solution at -80°C. Under these conditions, the solution is reported to be stable for up to one year.^[2] To minimize degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Q3: What is the shelf-life of **CP 461**?

A3: When stored as a solid at -20°C, **CP 461** has a shelf-life of up to three years.^[2] When prepared as a solution in a suitable solvent and stored at -80°C, it is stable for one year.^[2]

Q4: Is **CP 461** sensitive to light?

A4: While specific photostability data for **CP 461** is not readily available, it is a general best practice for all photosensitive compounds to be protected from light. Therefore, it is recommended to store both the solid compound and its solutions in light-protecting containers, such as amber vials, or by wrapping standard containers in aluminum foil.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent or unexpected experimental results.	Compound degradation due to improper storage.	Verify that the solid compound and its solutions have been stored at the recommended temperatures (-20°C for long-term solid, -80°C for solutions). Ensure that solutions have not been subjected to an excessive number of freeze-thaw cycles.
Contamination of the compound or solvent.	Use high-purity solvents, such as DMSO, for preparing solutions. Ensure that all handling procedures are performed under sterile conditions to prevent microbial or chemical contamination.	
Difficulty dissolving the compound.	Use of an inappropriate solvent or incorrect solvent temperature.	CP 461 is known to be soluble in DMSO. ^{[1][3]} If solubility issues arise, gentle warming and sonication can be employed to facilitate dissolution. ^[3]
Compound has degraded or absorbed moisture.	Ensure the compound has been stored in a tightly sealed container to prevent moisture absorption. If degradation is suspected, it is recommended to use a fresh vial of the compound.	

Data Summary

Storage Conditions and Stability

Form	Storage Temperature	Duration	Notes
Solid	0°C	Short-term	[1]
Solid	-20°C	Long-term (up to 3 years)	[1][2]
Solution (in DMSO)	-80°C	Up to 1 year	[2] Aliquot to avoid multiple freeze-thaw cycles.

Experimental Protocols & Workflows

Preparation of a Stock Solution

A common practice for preparing a stock solution of **CP 461** for in vitro experiments involves dissolving the compound in DMSO.

Materials:

- **CP 461** (solid)
- Dimethyl sulfoxide (DMSO), sterile, high-purity
- Sterile, light-protecting microcentrifuge tubes or vials
- Calibrated pipette

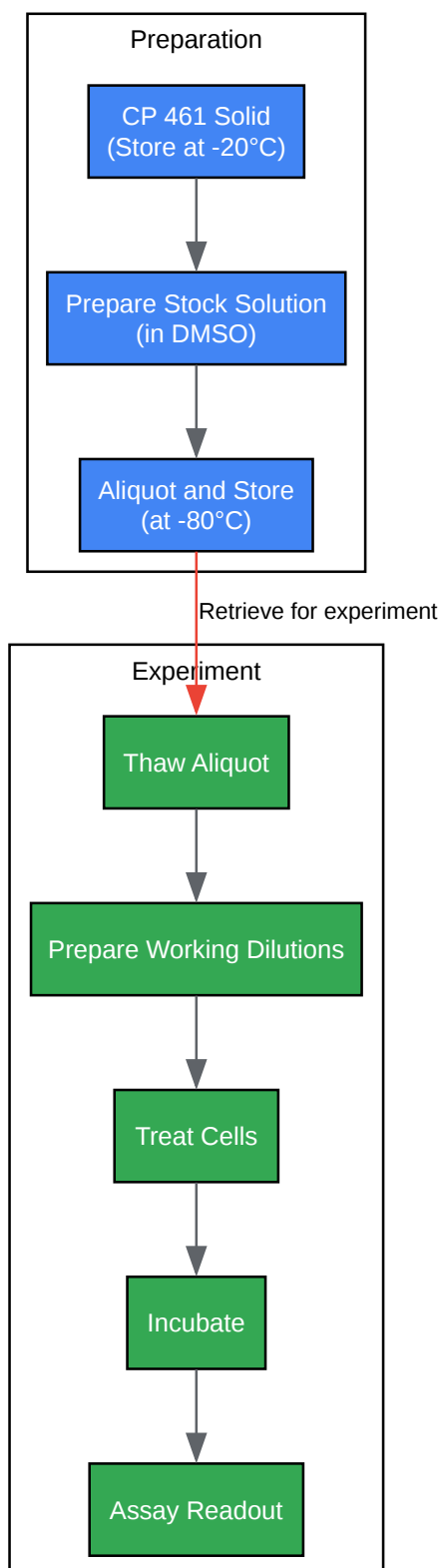
Procedure:

- Allow the vial of solid **CP 461** to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of **CP 461** in a sterile environment.
- Add the appropriate volume of DMSO to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution, dissolve 4.21 mg of **CP 461** in 1 mL of DMSO.

- Vortex or sonicate the solution gently until the compound is completely dissolved.
- Aliquot the stock solution into single-use, light-protecting tubes.
- Store the aliquots at -80°C.

General Experimental Workflow

The following diagram illustrates a typical workflow for utilizing **CP 461** in a cell-based assay.

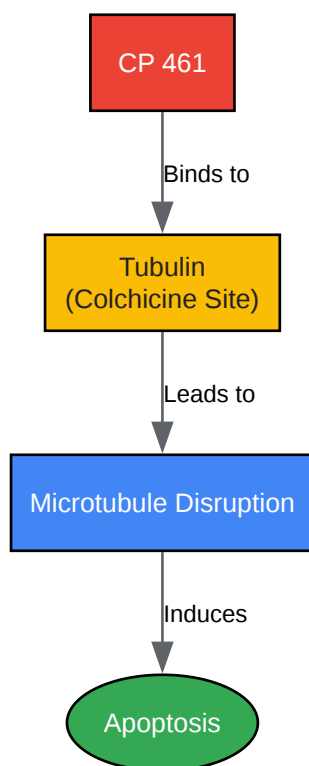


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Figure 1. General experimental workflow for **CP 461**.

Signaling Pathway

CP 461 is known to be a selective apoptotic antineoplastic drug that engages tubulin on the colchicine site. Its mechanism of action involves the inhibition of cyclic GMP phosphodiesterase.



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Figure 2. Simplified signaling pathway of **CP 461**.

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